

# An In-depth Technical Guide to the Physical Properties of Iron-Terbium Alloys

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *Iron;terbium*

Cat. No.: *B15486611*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of iron-terbium (Fe-Tb) alloys, with a focus on their magnetic, magnetostrictive, thermal, and electrical characteristics. The information is presented to be a valuable resource for researchers and scientists.

## Magnetic Properties

Iron-terbium alloys are ferrimagnetic materials, meaning they possess magnetic sublattices that are aligned in opposite directions. The magnetic moments of the iron (Fe) and terbium (Tb) atoms are coupled antiferromagnetically. The overall magnetic behavior of the alloy is highly dependent on its composition and temperature.

A key characteristic of Fe-Tb alloys is the presence of a compensation point, which is the temperature at which the net magnetization of the material becomes zero due to the opposing magnetic moments of the Fe and Tb sublattices canceling each other out. This phenomenon leads to a significant increase in coercivity near the compensation temperature. The composition of the alloy dictates the temperature at which this compensation occurs.

Furthermore, amorphous thin films of Fe-Tb alloys can exhibit strong perpendicular magnetic anisotropy (PMA), a property crucial for various data storage and spintronic applications. This anisotropy is attributed to short-range chemical ordering and the differing atomic neighbor distances and coordination numbers for Fe-Fe, Tb-Tb, and Fe-Tb pairs.

Table 1: Magnetic Properties of select Iron-Terbium based Alloys

Alloy Composition	Property	Value	Notes
Tb <sub>0.27</sub> Dy <sub>0.73</sub> Fe <sub>1.9</sub> (Terfenol-D)	Saturation Magnetostriction ( $\lambda_s$ )	~2000 ppm (2000 x $10^{-6}$ )	Room temperature, in a field of 160 kA/m.[1]
Fe-19Ga-0.37Tb (at.%)	Saturation Magnetostriction ( $\lambda_s$ )	$\approx$ 235 ppm	Room temperature.[2] [3]
Fe-19Ga	Magnetocrystalline Anisotropy ( $K_1$ )	$1.28 \times 10^4$ J/m <sup>3</sup>	Room temperature.[3]
Fe-19Ga-0.37Tb (at.%)	Magnetocrystalline Anisotropy ( $K_1$ )	$1.316 \times 10^4$ J/m <sup>3</sup>	Room temperature.[3]
Fe-19Ga	Magnetic Permeability ( $\mu$ )	$3.94 \times 10^{-4}$ H/m	Room temperature.[3]
Fe-19Ga-0.37Tb (at.%)	Magnetic Permeability ( $\mu$ )	$4.62 \times 10^{-4}$ H/m	Room temperature.[3]

## Magnetostrictive Properties

Iron-terbium alloys, particularly in the form of TbFe<sub>2</sub>, are known for their giant magnetostriction at room temperature. Magnetostriction is the phenomenon where a material changes its shape or dimensions in response to a magnetic field. This property makes Fe-Tb based alloys highly valuable for applications in sensors, actuators, and transducers.

The magnetostrictive properties are closely linked to the material's crystal structure and the orientation of its magnetic domains. For instance, TbFe<sub>2</sub> exhibits its easy magnetization direction along the <111> crystallographic axis, and achieving a textured structure with this orientation can significantly enhance its magnetostrictive performance.

## Thermal and Electrical Properties

Comprehensive data on the thermal and electrical properties of binary Fe-Tb alloys is not as readily available as for their magnetic and magnetostrictive properties. However, data for related alloys and the constituent elements can provide useful estimations. The addition of rare

earth elements like terbium to iron is known to influence the electrical resistivity and thermal conductivity.

Table 2: Thermal and Electrical Properties of a Terbium-Dysprosium-Iron Alloy

Property	Value	Alloy Composition
Thermal Conductivity	10.5 - 10.8 W/m-K	Terbium Dysprosium Iron Alloy
Specific Heat	0.320 - 0.370 J/g-°C	Terbium Dysprosium Iron Alloy
Electrical Resistivity ( $\alpha$ , poly)	1.150 $\mu\Omega\cdot\text{m}$ (at r.t.)	Pure Terbium

## Experimental Protocols

### Vibrating Sample Magnetometry (VSM) for Magnetic Property Characterization

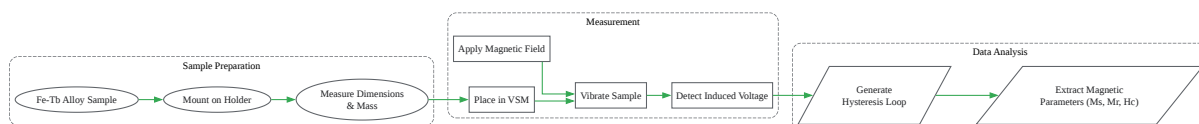
Vibrating Sample Magnetometry (VSM) is a widely used technique to measure the magnetic properties of materials. The fundamental principle is based on Faraday's law of induction, where a changing magnetic field induces an electric current in a set of pickup coils.

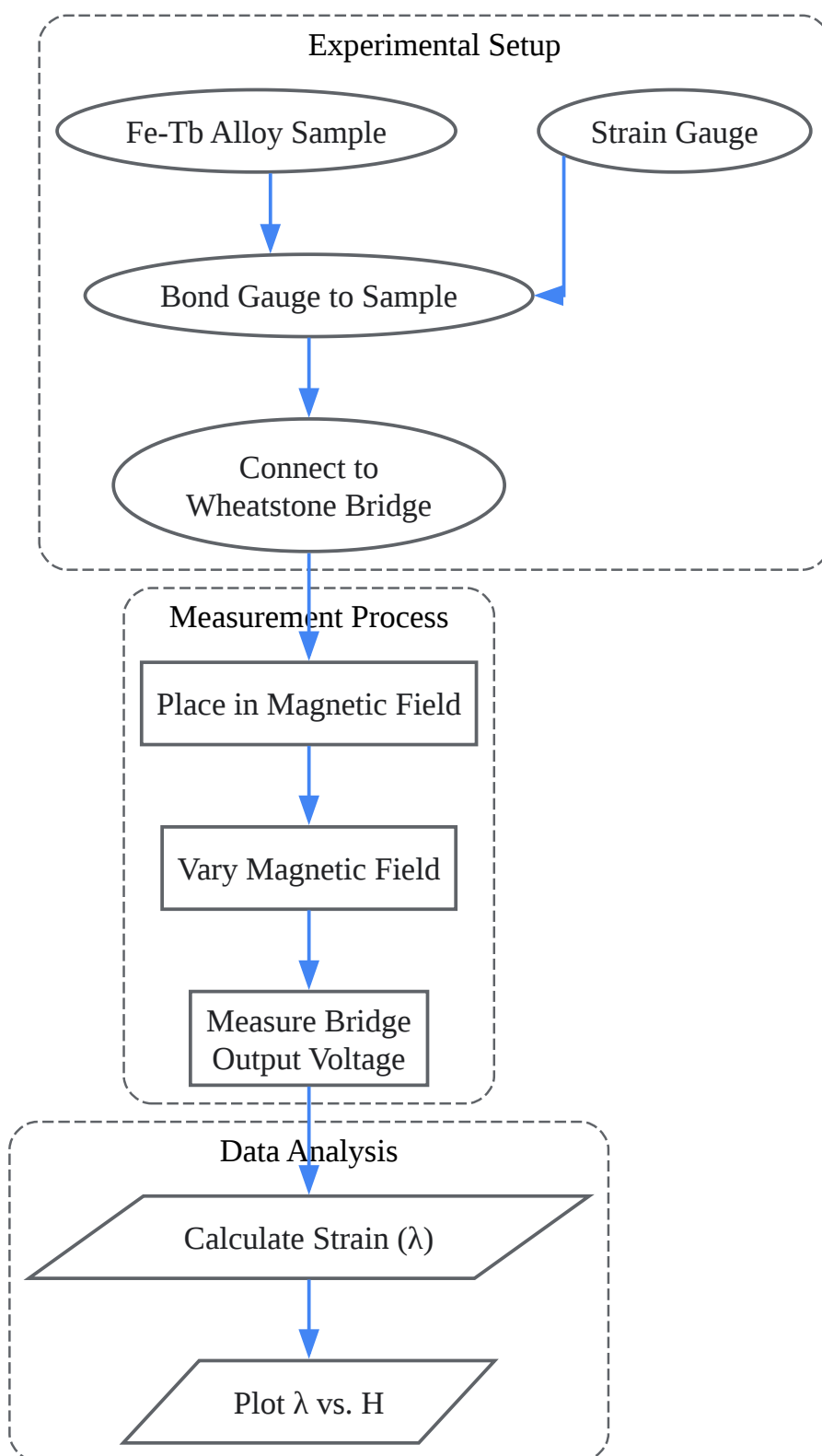
#### Methodology:

- **Sample Preparation:** The alloy sample is securely mounted onto a sample holder. The geometry and mass of the sample are precisely measured to allow for the calculation of magnetization from the measured magnetic moment.
- **System Calibration:** The VSM is calibrated using a standard material with a known magnetic moment, such as a pure nickel sphere.
- **Measurement:** The sample is placed within a uniform magnetic field, typically generated by an electromagnet. The sample is then made to vibrate sinusoidally at a constant frequency (often around 80-90 Hz).
- **Data Acquisition:** As the magnetized sample vibrates, it creates a changing magnetic flux that induces a voltage in the pickup coils. This voltage is proportional to the magnetic

moment of the sample. A lock-in amplifier is used to measure the induced voltage with high sensitivity.

- **Hysteresis Loop:** By sweeping the applied magnetic field from a positive maximum to a negative maximum and back, a hysteresis loop (M-H curve) is generated.
- **Data Analysis:** From the hysteresis loop, key magnetic parameters such as saturation magnetization ( $M_s$ ), remanence ( $M_r$ ), and coercivity ( $H_c$ ) are determined.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. m.youtube.com [m.youtube.com]
- 2. researchgate.net [researchgate.net]
- 3. zemiceurope.com [zemiceurope.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Iron-Terbium Alloys]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15486611#physical-properties-of-iron-terbium-alloys\]](https://www.benchchem.com/product/b15486611#physical-properties-of-iron-terbium-alloys)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)